# Application Notes and Protocols for Measuring Cerium Fluoride (CeF3) Scintillation

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *CEF3* |
| *Cat. No.:* | *B612712* |

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Introduction

Cerium Fluoride (**CeF3**) is a high-density, fast, and radiation-hard inorganic scintillator.[1][2] Its favorable properties, including a fast decay time, good stopping power due to its high density (6.16 g/cm$^3$), and non-hygroscopic nature, make it a material of interest for various applications.[1] These applications span high-energy physics, nuclear physics, and medical imaging.[2][3][4] The scintillation mechanism in **CeF3** is based on the 5d-4f electronic transitions of the Cerium ($Ce^{3+}$) ions, which results in prompt light emission primarily in the ultraviolet range, with peaks around 286, 300, and 340 nm.[1][5]

This document provides detailed application notes and experimental protocols for the characterization of **CeF3** scintillators, focusing on the measurement of its primary scintillation properties: light yield, energy resolution, and decay time.

## Key Scintillation Properties and Measurement Principles

- Light Yield: This is the number of scintillation photons produced per unit of energy deposited by incident radiation (typically expressed in photons/MeV). It is a crucial parameter for determining the sensitivity and signal-to-noise ratio of a detector. The light yield of **CeF3** is relatively low, reported as 4-5% of Sodium Iodide (NaI(Tl)) or around 8,500 photons/MeV.[1]

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[6] It is measured by analyzing the pulse height spectrum from a radioactive source of known energy.

- Energy Resolution: This parameter describes the ability of a detector to distinguish between two gamma-rays with very similar energies. It is typically defined as the full width at half maximum (FWHM) of a full-energy photopeak divided by the peak's centroid. The energy resolution is influenced by the scintillator's intrinsic properties, such as light yield non-proportionality, and the performance of the photodetector.[7][8]

- Scintillation Decay Time: This is the time it takes for the scintillation emission to decrease to 1/e of its initial intensity following excitation. **CeF3** is known for its fast response, with multiple decay components. The primary components have been identified with decay times of approximately 5 ns and 30 ns, though other faster and slower components have also been observed.[1][6][9] This property is critical for applications requiring high count rates and fast timing, such as time-of-flight measurements.

# Experimental Protocols

## Protocol 1: Light Yield and Energy Resolution Measurement

This protocol details the procedure for measuring the light yield and energy resolution of a **CeF3** crystal using a gamma-ray source.

Materials and Equipment:

- **CeF3** crystal
- Photomultiplier Tube (PMT) or Silicon Photomultiplier (SiPM)
- Optical coupling grease
- Light-tight housing or dark box
- High Voltage (HV) Power Supply
- Radioactive gamma-ray source (e.g., $^{137}Cs$ - 662 keV)[10]

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- Preamplifier
- Shaping Amplifier
- Multichannel Analyzer (MCA)
- Oscilloscope

Methodology:

- Crystal Preparation and Coupling:
  - Ensure the **CeF3** crystal surfaces are clean and polished.
  - Apply a thin, uniform layer of optical coupling grease to the face of the crystal that will be coupled to the photodetector.
  - Firmly press the crystal onto the photodetector window to ensure good optical contact and remove any air bubbles.
- Detector Assembly:
  - Place the coupled crystal and photodetector assembly inside a light-tight housing.
  - Connect the photodetector to the HV power supply and the signal output to the preamplifier.
- System Setup and Calibration:
  - Connect the preamplifier output to the shaping amplifier, and the amplifier output to the MCA. Use an oscilloscope to monitor the pulse shape from the amplifier.
  - Turn on the HV power supply and set it to the manufacturer's recommended voltage for the photodetector.
  - Place the $^{137}$Cs gamma source at a fixed distance from the **CeF3** crystal.
- Data Acquisition:

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- Acquire a pulse height spectrum using the MCA for a sufficient duration to obtain a well-defined photopeak at 662 keV with good statistics.

- Data Analysis:
  - Energy Resolution: Fit the 662 keV photopeak in the MCA spectrum with a Gaussian function. The energy resolution (R) is calculated as:
    - R (%) = (FWHM / Peak Centroid) * 100
    - Where FWHM is the Full Width at Half Maximum of the Gaussian fit.
  - Light Yield: The relative light yield can be determined by comparing the position of the photopeak centroid with that obtained from a reference scintillator (e.g., NaI(Tl)) under identical conditions. The absolute light yield (in photons/MeV) requires calibration of the single-photoelectron response of the photodetector.[10]

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**Figure 1:** Workflow for measuring light yield and energy resolution.

## Protocol 2: Scintillation Decay Time Measurement

This protocol describes the time-correlated single-photon counting (TCSPC) method for measuring the scintillation decay time of **CeF3**.

Materials and Equipment:

- **CeF3** crystal coupled to a fast photodetector (e.g., microchannel plate PMT or fast standard PMT)
- Pulsed excitation source (e.g., pulsed X-ray tube, pulsed laser, or gamma source like $^{22}Na$ for coincidence measurements)
- Constant Fraction Discriminators (CFD)

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- Time-to-Amplitude Converter (TAC)
- Multichannel Analyzer (MCA)
- Digital Oscilloscope (for monitoring)

Methodology:

- Detector Setup:
  - Prepare and couple the **CeF3** crystal to the fast photodetector as described in Protocol 1.
  - Place the assembly in a light-tight housing.
- Electronics Configuration:
  - The signal from the photodetector (anode) is fed into a CFD (CFD_Stop). The output of this CFD provides the "stop" signal for the TAC.
  - A reference timing signal from the pulsed source (or from a second detector in a coincidence setup) is fed into another CFD (CFD_Start) to provide the "start" signal for the TAC.
  - The output of the TAC is a pulse whose amplitude is proportional to the time difference between the start and stop signals. This output is sent to the MCA.
- Data Acquisition:
  - Excite the **CeF3** crystal with the pulsed source.
  - The MCA will accumulate a histogram of the time differences, which corresponds to the scintillation decay profile. Acquire data until the histogram has sufficient statistics to clearly resolve the decay components.
- Data Analysis:
  - The resulting spectrum from the MCA represents the decay time curve.

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- Fit the decay curve with a sum of exponential functions to extract the decay time constants (τ) and their relative intensities. The fitting function is typically of the form:
  - $I(t) = \Sigma A_i * \exp(-t / \tau_i)$
  - Where $A_i$ is the intensity and $\tau_i$ is the decay time of the i-th component.

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**Figure 2:** Block diagram of a setup for decay time measurement.

## Data Presentation

The following table summarizes the key scintillation properties of **CeF3** as reported in the literature. Researchers should expect some variation based on crystal quality, size, and specific experimental conditions.

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| Property | Reported Value(s) | Reference(s) |
|---|---|---|
| Density | 6.16 g/cm³ | [1] |
| Emission Peaks | 286, 300, 340 nm | [1] |
| | ~290 nm and 340 nm | [5][11] |
| Light Yield | 4-5% of NaI(Tl) | [1] |
| | ~8,500 photons/MeV | [6] |
| | ~11,800 photons/MeV | [12] |
| | Low compared to $CeBr_3$ and BGO | [5] |
| Decay Time Components | Fast: ~5 ns, Slow: ~30 ns | [1] |
| | Fast: ~10 ns, Slow: ~32 ns | [9] |
| | 136 ps (3.7%), 855 ps (12.2%), 805 ns (84.0%) | [6] |
| Refractive Index | 1.62 @ 400 nm | [1] |
| Hygroscopicity | Non-hygroscopic | [1] |

# Logical Diagram of Scintillation Process

The scintillation process in **CeF3** involves several sequential steps, from the interaction of incident radiation to the detection of light.

// Edges A -> B; B -> C; C -> D; D -> E; E -> F [lhead=cluster_detector, ltail=cluster_crystal, label="UV Photons"]; F -> G; G -> H; H -> I; I -> J; }

**Figure 3:** The logical sequence of events in a **CeF3** scintillation detector.

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